

# 1-Ethyl-3-Methylimidazolium Ethylsulfate: A Technical Safety and Hazard Guide

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## Compound of Interest

Compound Name: *1-Ethyl-3-Methylimidazolium Ethylsulfate*

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## Abstract

**1-Ethyl-3-methylimidazolium ethylsulfate** ([EMIM][EtSO<sub>4</sub>]), a prominent ionic liquid, has garnered significant attention for its potential applications in various scientific and industrial fields, including as a solvent in chemical reactions and biomass processing.<sup>[1]</sup> Its low volatility and high thermal stability are often highlighted as desirable "green" characteristics.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the available safety and hazard data for **1-Ethyl-3-methylimidazolium ethylsulfate**, with a focus on quantitative toxicological data, experimental methodologies, and an outline of the toxicological assessment workflow. The information presented is synthesized from publicly available Safety Data Sheets (SDS) and toxicological testing guidelines.

## Chemical Identification and Physical Properties

Identifier	Value
Chemical Name	1-Ethyl-3-methylimidazolium ethylsulfate
Synonyms	[EMIM][EtSO4], EMIM EtSO4
CAS Number	342573-75-5
Molecular Formula	C8H16N2O4S
Molecular Weight	236.29 g/mol
Appearance	Colorless to pale yellow liquid
Melting Point	-41 °C

## Hazard Identification and Classification

The hazard classification for **1-Ethyl-3-methylimidazolium ethylsulfate** presents some inconsistencies across different suppliers. While some Safety Data Sheets (SDS) state that the substance does not meet the criteria for classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), others indicate potential hazards.[\[3\]](#)[\[4\]](#)

GHS Hazard Statements (as listed in some SDSs):

- H315: Causes skin irritation.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)[\[7\]](#)

Signal Word (as listed in some SDSs): Warning[\[5\]](#)[\[7\]](#)[\[8\]](#)

Precautionary Statements (a selection):

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[\[5\]](#)[\[7\]](#)
- P264: Wash skin thoroughly after handling.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- P302 + P352: IF ON SKIN: Wash with plenty of water.[8]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][6]

It is crucial for researchers to consult the specific SDS provided with their product and to handle the substance with appropriate caution, assuming it may be an irritant.

## Toxicological Data

The available toxicological data for **1-Ethyl-3-methylimidazolium ethylsulfate** is primarily focused on acute toxicity, skin and eye irritation, skin sensitization, and mutagenicity. The following tables summarize the quantitative data found in various safety data sheets. The results are often based on studies following Organisation for Economic Co-operation and Development (OECD) guidelines.[3]

### Acute Toxicity

Endpoint	Value	Species	Method	Classification
Oral LD50	>2,000 mg/kg	Rat	OECD Guideline 423	Shall not be classified as acutely toxic. May be harmful if swallowed.[3]
Dermal LD50	>2,000 mg/kg	Rat	OECD Guideline 402	Shall not be classified as acutely toxic.[3]

## Skin and Eye Irritation

Endpoint	Result	Method	Classification
Skin Corrosion/Irritation	Not classified as corrosive/irritant to skin.	OECD Guideline 404	Not classified.[3]
Serious Eye Damage/Irritation	Not classified as seriously damaging to the eye or eye irritant.	OECD Guideline 405	Not classified.[3]

Note: As mentioned in Section 2, some sources do classify this chemical as a skin and eye irritant. These discrepancies should be noted and caution should be exercised.

## Sensitization

Endpoint	Result	Method	Classification
Skin Sensitization	Does not have a skin-sensitizing effect.	OECD Guideline 429	Not classified.[3]

## Genotoxicity

Endpoint	Result	Method	Classification
Germ Cell Mutagenicity	Shall not be classified as germ cell mutagenic.	OECD Guideline 471	Not classified.[3]

## Other Toxicological Endpoints

- Carcinogenicity: No data available.[3]
- Reproductive Toxicity: Shall not be classified as a reproductive toxicant.[3]
- Specific Target Organ Toxicity (Single and Repeated Exposure): The classification criteria for these hazard classes are not met.[3]

## Ecological Information

Based on available data, **1-Ethyl-3-methylimidazolium ethylsulfate** is not classified as hazardous to the aquatic environment.[\[3\]](#)

## Aquatic Toxicity

Endpoint	Value	Species	Exposure Time
LC50 (fish)	>100 mg/l	Fish	96 h
EC50 (aquatic invertebrates)	>100 mg/l	Aquatic invertebrates	48 h
ErC50 (algae)	>100 mg/l	Algae	72 h
EC50 (microorganisms)	>100 mg/l	Microorganisms	30 min

## Persistence and Bioaccumulation

This substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB).[\[6\]](#)

## Experimental Protocols

The toxicological data presented are based on standardized OECD test guidelines. Below are brief overviews of the methodologies for the cited tests.

### OECD Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method

This method is a stepwise procedure using a small number of animals (typically rats) to classify a substance's acute oral toxicity.[\[9\]](#)[\[10\]](#) The test substance is administered orally to a group of animals at one of a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).[\[9\]](#) The presence or absence of mortality in one step determines the dose for the next step.[\[9\]](#) Observations of toxic effects and mortality are made for at least 14 days.[\[11\]](#)

### OECD Guideline 402: Acute Dermal Toxicity

This guideline assesses the potential for a substance to cause toxicity from a short-term dermal exposure.[\[12\]](#)[\[13\]](#) The test substance is applied uniformly over a shaved area of the skin

(approximately 10% of the body surface) of the test animals (usually rats or rabbits) for 24 hours.<sup>[13][14]</sup> The animals are observed for signs of toxicity and mortality for at least 14 days.<sup>[13]</sup>

## OECD Guideline 404: Acute Dermal Irritation/Corrosion

This test evaluates the potential of a substance to cause skin irritation or corrosion.<sup>[5][7]</sup> A small amount of the test substance is applied to a patch of skin on a single animal (typically an albino rabbit) for a 4-hour period.<sup>[7][15]</sup> The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals over a period of up to 14 days.<sup>[7]</sup>

## OECD Guideline 405: Acute Eye Irritation/Corrosion

This guideline is used to assess the potential of a substance to cause eye irritation or corrosion.<sup>[16][17]</sup> A single dose of the test substance is applied to the conjunctival sac of one eye of an animal (usually an albino rabbit), with the other eye serving as a control.<sup>[18][19]</sup> The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for effects on the cornea, iris, and conjunctiva.<sup>[17][18]</sup>

## OECD Guideline 429: Skin Sensitization - Local Lymph Node Assay (LLNA)

The LLNA is an in vivo method for identifying substances with the potential to cause skin sensitization.<sup>[4][20]</sup> It is based on the principle that sensitizers induce a primary proliferation of lymphocytes in the lymph nodes draining the site of application.<sup>[20][21]</sup> The test substance is applied to the dorsal surface of the ears of mice for several consecutive days.<sup>[22]</sup> The proliferation of lymphocytes in the draining auricular lymph nodes is then measured, typically by the incorporation of a radioactive label.<sup>[20]</sup> A stimulation index is calculated to determine the sensitization potential.<sup>[20]</sup>

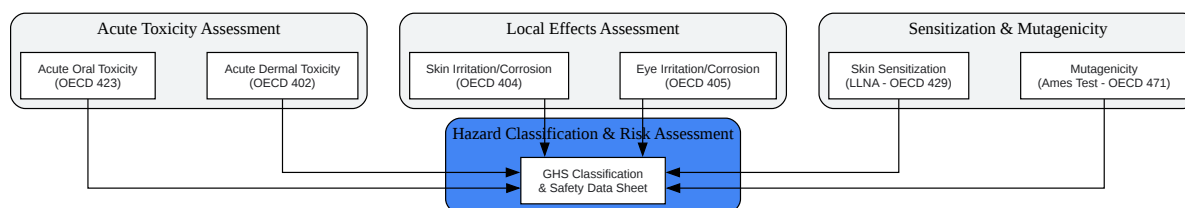
## OECD Guideline 471: Bacterial Reverse Mutation Test (Ames Test)

This is a widely used in vitro test to detect gene mutations.<sup>[3]</sup> It uses several strains of bacteria (*Salmonella typhimurium* and *Escherichia coli*) that have mutations preventing them from synthesizing an essential amino acid.<sup>[3][6]</sup> The bacteria are exposed to the test substance, and

if the substance is a mutagen, it will cause a reverse mutation that allows the bacteria to grow on a medium lacking the amino acid.[6][23] The test is conducted with and without a metabolic activation system (S9 fraction from rat liver) to mimic mammalian metabolism.[23]

## Toxicological Assessment Workflow

No specific signaling pathways for the toxicity of **1-Ethyl-3-methylimidazolium ethylsulfate** have been detailed in the reviewed literature. However, a general workflow for toxicological assessment based on the OECD guidelines cited in the Safety Data Sheets can be visualized. This workflow represents a logical progression from assessing acute toxicity and local effects to investigating more complex endpoints like sensitization and mutagenicity.



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Caption: General workflow for the toxicological assessment of a chemical substance.

## Handling and Storage

- Handling: Use in a well-ventilated area.[3] Avoid breathing vapors or mist.[7] Avoid contact with skin, eyes, and clothing.[6] Wash hands thoroughly after handling.[3]
- Storage: Keep container tightly closed in a dry and well-ventilated place.[7] The product is hygroscopic, so protection from moisture is important.[3]
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[6]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and impervious clothing.[6]
- Respiratory Protection: If vapors or aerosols are generated, use a suitable respirator.[3]

## Conclusion

**1-Ethyl-3-methylimidazolium ethylsulfate**, based on the majority of available data, exhibits low acute toxicity via oral and dermal routes and is not considered a skin sensitizer or a mutagen. It is also not classified as hazardous to the aquatic environment. However, there are inconsistencies in its classification regarding skin and eye irritation, with some sources indicating it as an irritant. Therefore, it is imperative for all users to adhere to standard laboratory safety practices, including the use of appropriate personal protective equipment, and to consult the specific Safety Data Sheet provided by the supplier. While a significant amount of data from standardized tests is available, further research into the chronic toxicity, reproductive toxicity, and potential mechanisms of action, including signaling pathways, would provide a more complete toxicological profile for this widely used ionic liquid.

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